

An In-depth Technical Guide to 2-Hydroxyphenazine

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Compound of Interest

Compound Name: 2-Hydroxyphenazine

Cat. No.: B1496473

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This technical guide provides a comprehensive overview of **2-Hydroxyphenazine**, a naturally occurring phenazine derivative with significant scientific interest. The document is intended for researchers, scientists, and professionals in the field of drug development, offering detailed information on its chemical properties, biosynthesis, and relevant experimental protocols.

Chemical Identity

CAS Number: 4190-95-8^[1]^[2]

Synonyms:

- phenazin-2-ol^[1]^[3]
- 2-phenazinol^[1]^[3]
- 2-hydroxy-phenazine^[1]^[3]
- 10H-phenazin-2-one^[2]

Physicochemical Properties

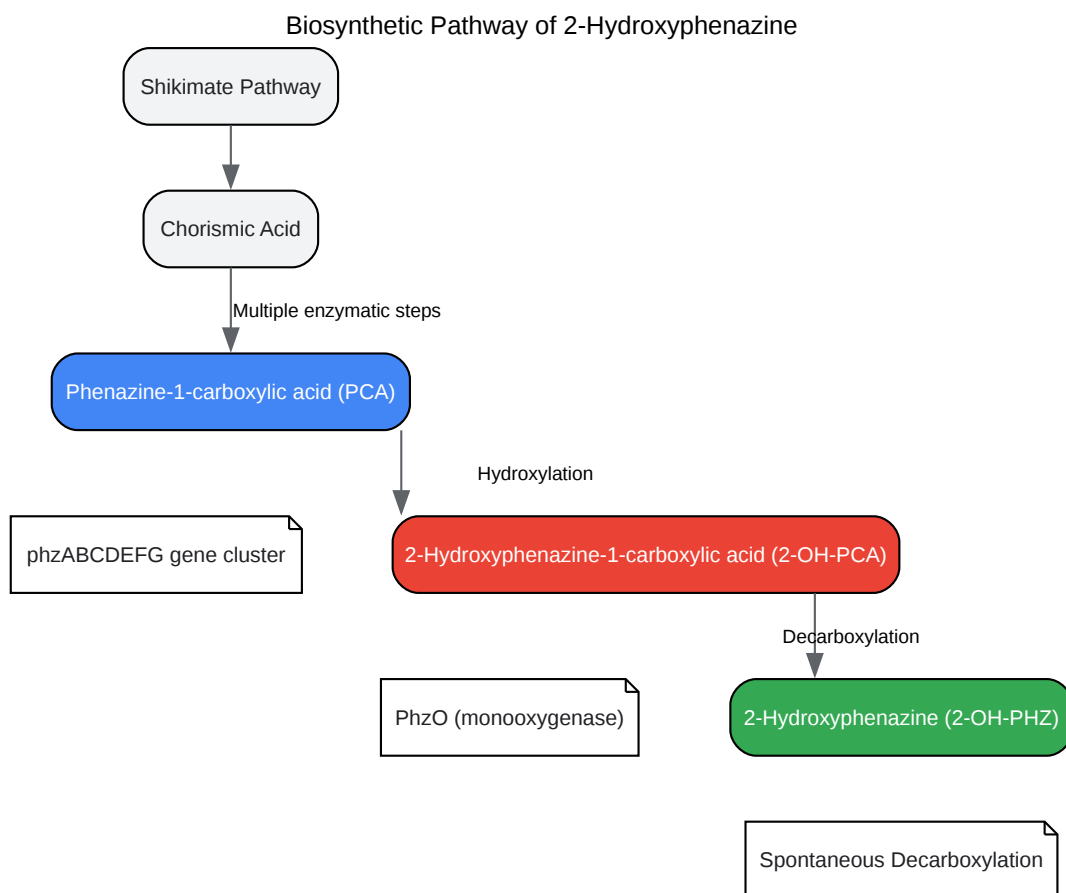
A summary of the key physicochemical properties of **2-Hydroxyphenazine** is presented in the table below. This data is crucial for understanding its behavior in various experimental and biological systems.

Property	Value	Source
Molecular Formula	C12H8N2O	[1][3]
Molecular Weight	196.20 g/mol	[1][3]
Monoisotopic Mass	196.06366 Da	PubChem
Appearance	Orange	[4]

Biosynthesis

2-Hydroxyphenazine is a secondary metabolite produced by various bacteria, most notably from the *Pseudomonas* genus.[3] Its biosynthesis is a multi-step enzymatic process, starting from the shikimate pathway. The immediate precursor to **2-Hydroxyphenazine** is Phenazine-1-carboxylic acid (PCA).[3][5] The conversion of PCA to **2-Hydroxyphenazine** is catalyzed by a specific monooxygenase enzyme, PhzO.[4][5] This enzyme facilitates the hydroxylation of the phenazine ring at the C2 position. Subsequently, 2-hydroxy-phenazine-1-carboxylic acid (2-OH-PCA) can be decarboxylated to yield **2-Hydroxyphenazine**. [6]

Below is a diagram illustrating the biosynthetic pathway of **2-Hydroxyphenazine**.



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Caption: Biosynthesis of **2-Hydroxyphenazine** from the Shikimate Pathway.

Experimental Protocols

This section provides an overview of methodologies relevant to the study of **2-Hydroxyphenazine**.

Two-Stage Fermentation for Enhanced Production

A method to enhance the production of **2-Hydroxyphenazine** involves a two-stage fermentation strategy.^[3] This protocol focuses on optimizing the production of the precursor, PCA, and its subsequent conversion to **2-Hydroxyphenazine**.^[3]

Methodology:

- Stage 1: PCA Production:
 - Cultivate the producing microbial strain (e.g., *Pseudomonas chlororaphis*) in a suitable fermentation medium.
 - After a specific period of growth (e.g., 12 hours), introduce a reducing agent like dithiothreitol (DTT). DTT helps in reducing reactive oxygen species that can inhibit the biosynthesis of PCA, thereby increasing its yield.^[3]
- Stage 2: Conversion to **2-Hydroxyphenazine**:
 - Following the PCA production phase, optimize the conditions for the PhzO-mediated conversion of PCA to **2-Hydroxyphenazine**. This may involve adjusting parameters such as pH, temperature, and aeration to maximize the enzymatic activity.

Analysis by Reverse-Phase High-Performance Liquid Chromatography (RP-HPLC)

RP-HPLC is a common analytical technique used for the identification and quantification of phenazine compounds, including **2-Hydroxyphenazine**.^[6]

General Protocol Outline:

- Sample Preparation:
 - Extract the phenazine compounds from the culture broth or other sample matrices using a suitable organic solvent (e.g., ethyl acetate).
 - Evaporate the solvent and redissolve the residue in a solvent compatible with the HPLC mobile phase (e.g., methanol).

- Filter the sample to remove any particulate matter.
- HPLC Conditions:
 - Column: A C18 reverse-phase column is typically used.
 - Mobile Phase: A gradient of an aqueous solvent (e.g., water with a small amount of acid like formic acid or acetic acid) and an organic solvent (e.g., acetonitrile or methanol). The specific gradient program will depend on the specific phenazines being separated.
 - Detection: A photodiode array (PDA) detector is often used to monitor the elution of the compounds at multiple wavelengths, allowing for both quantification and spectral analysis to confirm the identity of the peaks.[6] **2-Hydroxyphenazine** can be detected by its characteristic UV-Vis spectrum.

Biological Activity and Applications

2-Hydroxyphenazine exhibits significant antimicrobial properties, particularly against fungal plant pathogens.[3] Research has indicated that it is more effective in controlling certain plant diseases, such as the wheat take-all disease, compared to its precursor, PCA.[3] The antimicrobial mechanism of action is believed to involve the disruption of cellular respiration and the generation of reactive oxygen species.

Beyond its direct antimicrobial effects, **2-Hydroxyphenazine** and its derivatives play a role in bacterial biofilm formation.[3] For instance, 2-hydroxy-phenazine-1-carboxylic acid (2-OH-PCA) has been shown to promote the release of extracellular DNA, a key component of the biofilm matrix in some bacteria.[3]

The potent biological activity of **2-Hydroxyphenazine** makes it a compound of interest for the development of new biocontrol agents in agriculture and potentially as a lead compound in drug discovery programs.[3]

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